

The Elusive Crystal Structure of 4-Methylphthalimide: A Technical Review

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Compound of Interest

Compound Name: 4-Methylphthalimide

Cat. No.: B1312042

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Researchers, scientists, and drug development professionals often rely on precise structural data to understand molecular interactions and guide the design of new therapeutic agents. This technical guide addresses the current state of knowledge regarding the crystal structure of **4-methylphthalimide**, a compound of interest in medicinal chemistry. Despite a comprehensive search of crystallographic databases and scientific literature, the specific crystal structure of **4-methylphthalimide** remains undetermined.

While the crystal structure for **4-methylphthalimide** is not publicly available, extensive data exists for the closely related parent compound, N-methylphthalimide. This guide will provide a detailed overview of the known structural and experimental data for N-methylphthalimide as a valuable comparative reference.

N-Methylphthalimide: A Structural Surrogate

N-methylphthalimide ($C_9H_7NO_2$) serves as the closest structural analog to **4-methylphthalimide** for which a crystal structure has been determined and is publicly available. The crystallographic data for N-methylphthalimide provides a foundational understanding of the phthalimide core's geometry and packing arrangement, which can be extrapolated with caution to its methylated derivative.

Crystallographic Data for N-Methylphthalimide

The following table summarizes the key crystallographic parameters for N-methylphthalimide. This data is essential for computational modeling and for understanding the solid-state

properties of this class of compounds.

Parameter	Value
Chemical Formula	C ₉ H ₇ NO ₂
Molecular Weight	161.16 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /n
a	7.53(2) Å
b	10.55(2) Å
c	10.66(2) Å
α	90°
β	110.1(1)°
γ	90°
Volume	794(3) Å ³
Z	4
Density (calculated)	1.348 g/cm ³
CCDC Number	624894

Data sourced from the Cambridge Crystallographic Data Centre (CCDC).

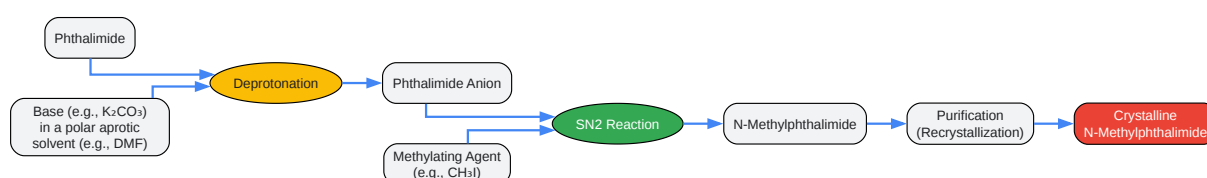
Experimental Protocols: Synthesis and Characterization

While a specific protocol for the crystallization of **4-methylphthalimide** for single-crystal X-ray diffraction is not available due to the absence of its determined structure, general synthetic methods for related phthalimide derivatives are well-documented.

General Synthesis of N-Alkylphthalimides

The synthesis of N-alkylphthalimides, including N-methylphthalimide, typically involves the reaction of phthalimide with an appropriate alkylating agent. A common laboratory-scale procedure is outlined below.

Workflow for the Synthesis of N-Methylphthalimide



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Caption: General workflow for the synthesis of N-methylphthalimide.

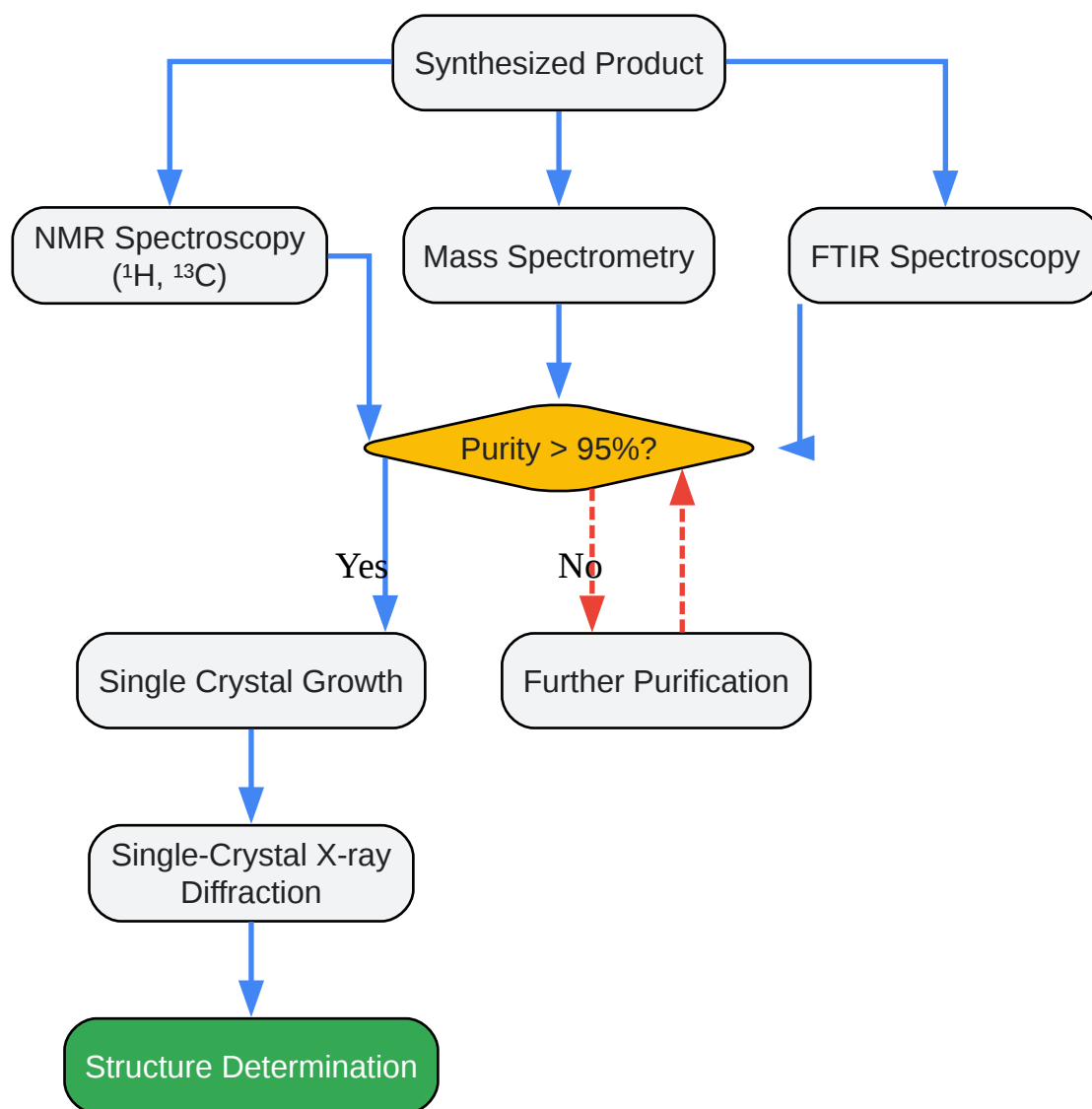
Methodology:

- **Deprotonation:** Phthalimide is treated with a suitable base, such as potassium carbonate, in a polar aprotic solvent like N,N-dimethylformamide (DMF). This step generates the phthalimide anion.
- **Nucleophilic Substitution:** A methylating agent, commonly methyl iodide, is added to the reaction mixture. The phthalimide anion acts as a nucleophile and displaces the iodide in an S_N2 reaction to form N-methylphthalimide.
- **Workup and Purification:** The reaction mixture is typically quenched with water, and the crude product is extracted with an organic solvent. The final product is then purified by recrystallization from a suitable solvent system, such as ethanol-water, to yield crystalline N-methylphthalimide.

Characterization Techniques

The characterization of the synthesized product would involve a suite of analytical techniques to confirm its identity and purity prior to any crystallographic analysis.

Logical Flow of Compound Characterization



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Caption: Logical workflow for the characterization of a synthesized compound.

Conclusion and Future Outlook

In conclusion, while the precise crystal structure of **4-methylphthalimide** has not been reported in the accessible scientific literature, the crystallographic data for N-methylphthalimide

provides a robust and valuable surrogate for computational and structural studies. The experimental protocols for the synthesis of related phthalimides are well-established and can be adapted for the synthesis of **4-methylphthalimide**.

For researchers in drug development and materials science, the determination of the **4-methylphthalimide** crystal structure would be a valuable contribution to the field. It would allow for a more accurate understanding of the impact of the methyl group on the crystal packing and intermolecular interactions, which are crucial for predicting solid-state properties such as solubility and stability. Future work should focus on the synthesis of high-purity **4-methylphthalimide** and subsequent attempts at single-crystal growth and X-ray diffraction analysis to elucidate its definitive crystal structure.

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